A Technical Guide to Acid Blue 221 for Scientific Applications

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Compound of Interest

Compound Name:	*Acid Blue 221*
CAS No.:	*12219-32-8*
Cat. No.:	*B1171915*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the chemical properties, experimental applications, and potential biological interactions of the anthraquinone dye, **Acid Blue 221**.

Core Chemical and Physical Data

Acid Blue 221 is a synthetic anthraquinone dye known for its bright blue color and is frequently used as a model compound in environmental chemistry research, particularly in studies focused on textile wastewater treatment.[1] While it is a well-known dye, specific details regarding its molecular formula and weight are not consistently reported across chemical databases.

For ease of comparison, the known synonyms and quantitative data for **Acid Blue 221** are summarized in the table below.

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Identifier	Value	Source(s)
Chemical Name	Acid Blue 221	[2][3][4]
CAS Number	12219-32-8	[2][3][4]
C.I. Name	C.I. Acid Blue 221	[3][4]
Molecular Structure	Anthraquinone	[1][4]
Molecular Formula	Unspecified	[2][3][4]
Molecular Weight	Unspecified	[2][3][4]
Synonyms	Brilliant Sky Blue GLW, Alizarine Brilliant Sky Blue GLW, Supranol Blue GLW, Supranol Brilliant Sky Blue GLW, Telon Fast Blue ESN, Triacid Fast Brilliant Blue GWL, Dystar Telon Blue M-GLW, Dystar Telon Blue GLW	[2][4][5]

Experimental Protocols

Acid Blue 221 is a valuable tool in various experimental settings, most notably in the study of dye adsorption and advanced oxidation processes for wastewater remediation. Below is a detailed methodology for a typical batch adsorption experiment, synthesized from protocols used for similar acid and reactive dyes.

Batch Adsorption Protocol for Dye Removal

This protocol outlines the necessary steps to assess the efficacy of an adsorbent material for the removal of an acid dye like **Acid Blue 221** from an aqueous solution.

1. Preparation of Stock Solution and Adsorbent:

- Prepare a stock solution of **Acid Blue 221** by dissolving a precisely weighed amount of the dye powder in deionized water to a concentration of 1000 mg/L.

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- The adsorbent material should be prepared according to its specific requirements (e.g., washing, drying, grinding, and sieving to achieve a uniform particle size).

2. Batch Adsorption Experiments:

- A series of experiments should be conducted to determine the optimal conditions for dye removal. This involves varying one parameter at a time while keeping others constant.
    - Effect of pH: Add a known amount of adsorbent (e.g., 0.1 g) to a series of flasks containing a fixed volume (e.g., 50 mL) of a specific concentration of dye solution (e.g., 100 mg/L). Adjust the pH of the solutions across a wide range (e.g., 2-12) using 0.1 M HCl or 0.1 M NaOH.
    - Effect of Adsorbent Dose: Vary the amount of adsorbent (e.g., 0.02 g to 0.5 g) in flasks containing a fixed volume and concentration of dye solution at the predetermined optimal pH.
    - Effect of Contact Time and Kinetics: To a set of flasks with the optimal adsorbent dose and pH, add the dye solution. Agitate the flasks at a constant speed (e.g., 150 rpm) and withdraw samples at different time intervals (e.g., 5, 10, 20, 30, 60, 120, 180 minutes).
    - Effect of Initial Dye Concentration and Isotherms: Prepare a series of dye solutions with varying initial concentrations (e.g., 25, 50, 100, 200, 300 mg/L). Add the optimal adsorbent dose to each and agitate until equilibrium is reached (determined from the kinetic study).

3. Analysis:

- After agitation, separate the adsorbent from the solution by centrifugation or filtration.
- Measure the remaining concentration of **Acid Blue 221** in the supernatant/filtrate using a UV-Vis spectrophotometer at its maximum absorbance wavelength (λmax).
- The amount of dye adsorbed per unit mass of adsorbent at equilibrium (qe, in mg/g) can be calculated using the formula: qe = (C0 - Ce) * V / m where C0 and Ce are the initial and equilibrium concentrations of the dye (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).

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4. Data Modeling:

- The kinetic data can be fitted to models such as pseudo-first-order and pseudo-second-order to determine the adsorption rate.
- The equilibrium data can be analyzed using isotherm models like Langmuir and Freundlich to understand the adsorption mechanism and capacity.[1]

Visualizations: Workflows and Pathways

To better illustrate the experimental and potential biological contexts of **Acid Blue 221** and related dyes, the following diagrams are provided.

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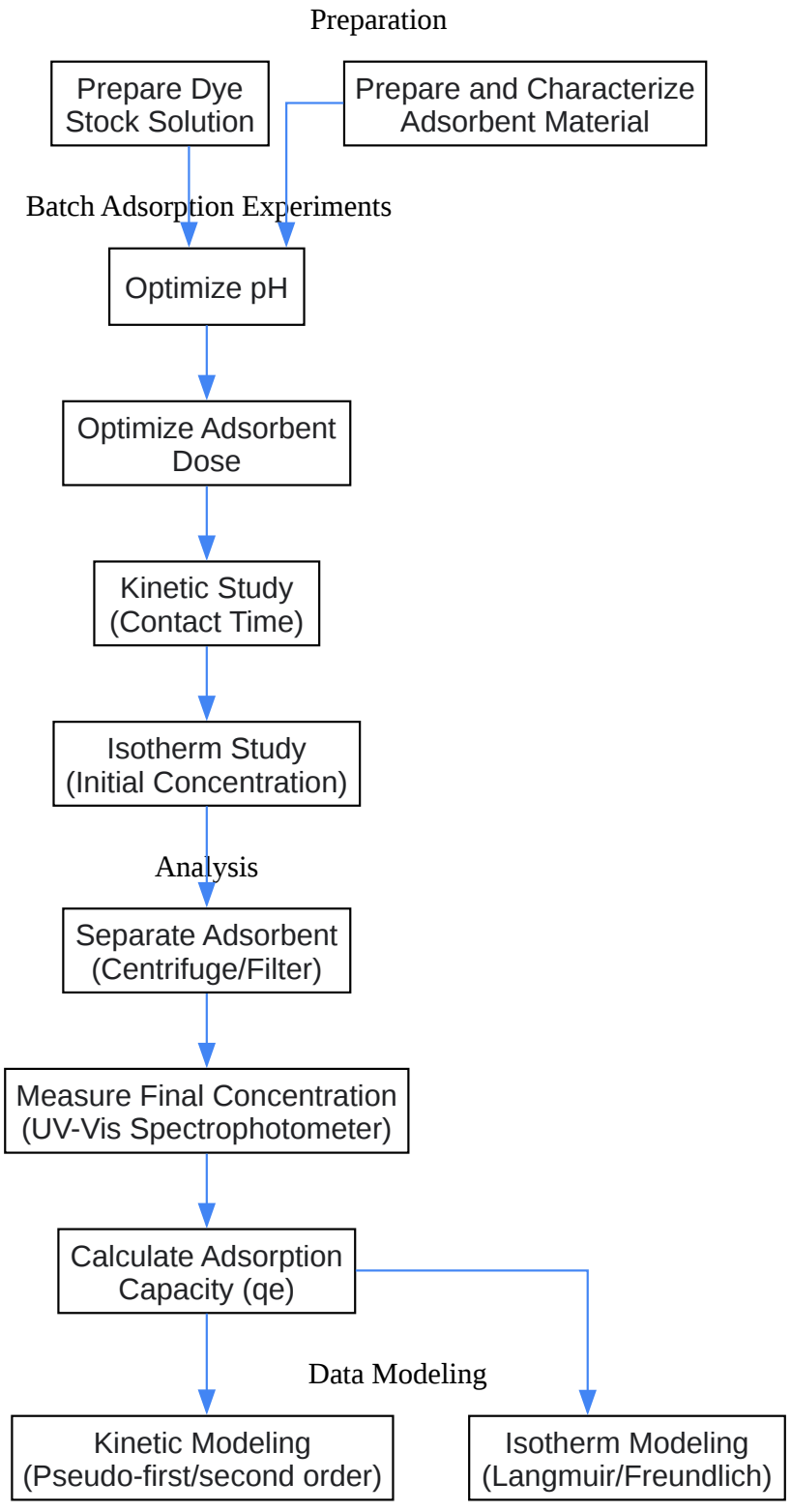

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Experimental workflow for a typical dye adsorption study.

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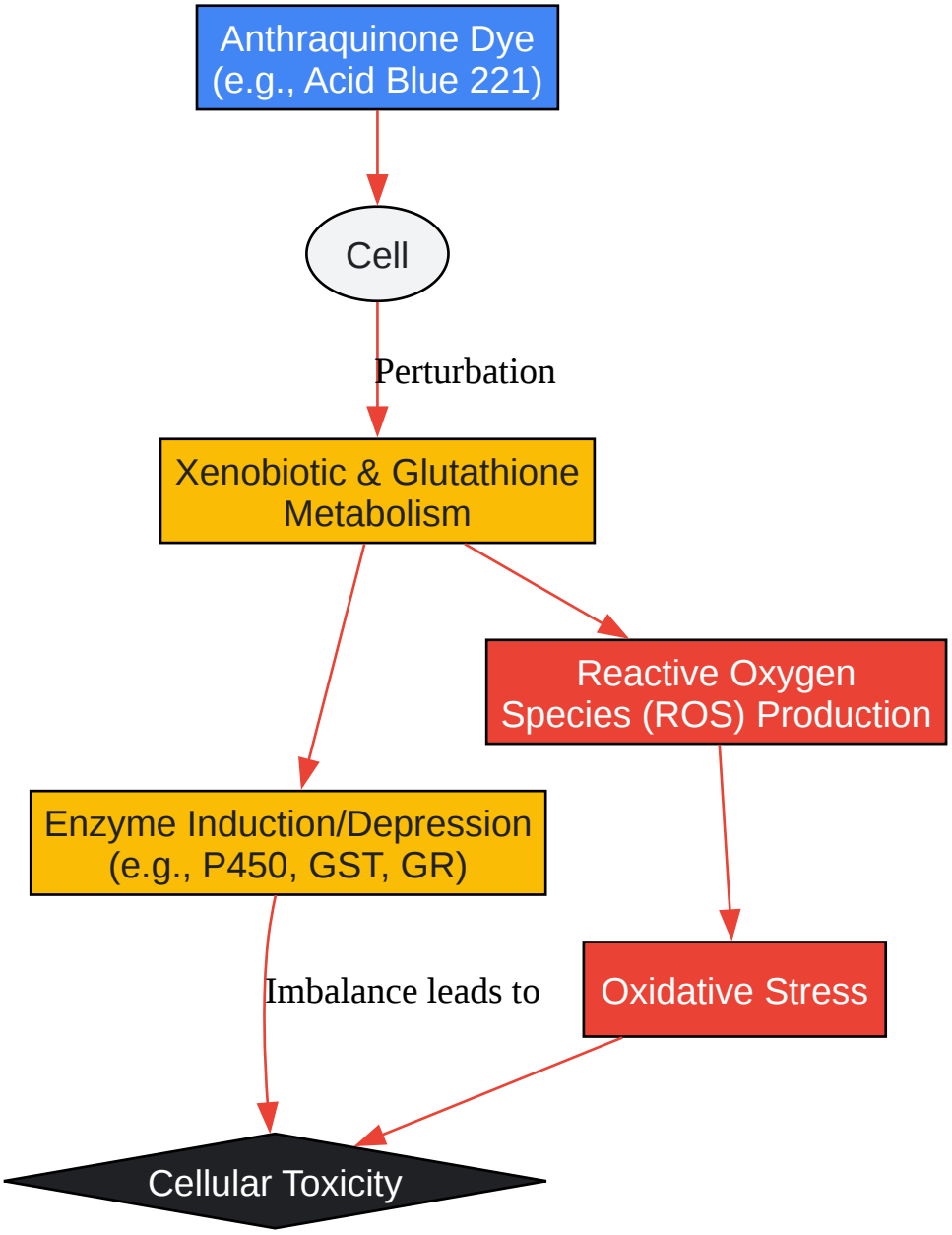

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